

Application Note: Synthesis of 3,4,5-Trimethoxy-benzamidine via the Pinner Reaction

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Compound of Interest

Compound Name: 3,4,5-Trimethoxy-benzamidine

CAS No.: 4156-70-1

Cat. No.: B1277318

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Audience: Researchers, Scientists, and Drug Development Professionals

Abstract: This document provides a comprehensive technical guide for the synthesis of **3,4,5-Trimethoxy-benzamidine** hydrochloride, a valuable building block in pharmaceutical development. The protocol leverages the classic Pinner reaction, a robust and reliable method for converting nitriles into amidines. This guide offers a detailed, step-by-step experimental procedure, an in-depth explanation of the reaction mechanism, and critical insights into experimental choices to ensure reproducibility and high yield.

Introduction and Significance

3,4,5-Trimethoxy-benzamidine and its derivatives are important pharmacophores found in a variety of biologically active compounds. The trimethoxyphenyl moiety is a key structural feature in several therapeutic agents, including the antibacterial drug Trimethoprim.[1][2] The amidine functional group, a strong base, is crucial for molecular recognition, often interacting with biological targets through hydrogen bonding and electrostatic interactions.

The Pinner reaction, first described by Adolf Pinner in 1877, provides a classic and efficient pathway for the synthesis of amidines from nitriles.[3][4] The reaction proceeds in two distinct stages: first, the acid-catalyzed reaction of a nitrile with an alcohol to form an alkyl imidate hydrochloride salt (commonly known as a Pinner salt), and second, the subsequent ammonolysis of this intermediate to yield the desired amidine.[5][6][7] This method is particularly advantageous for its use of readily available starting materials and its applicability to a wide range of nitriles.[6][8]

This application note will detail the synthesis of **3,4,5-Trimethoxy-benzamidine** hydrochloride from 3,4,5-Trimethoxybenzonitrile, providing the necessary scientific grounding for researchers to confidently execute and adapt this protocol.

The Pinner Reaction: Mechanism and Rationale

The synthesis of an amidine via the Pinner reaction is a two-part process. Understanding the mechanism is paramount to appreciating the critical experimental parameters, such as the need for anhydrous conditions and low temperatures.

Part 1: Formation of the Ethyl 3,4,5-Trimethoxybenzimidate Hydrochloride (Pinner Salt)

The reaction is initiated by the protonation of the nitrile nitrogen by strong acid, typically anhydrous hydrogen chloride (HCl).[9][10] This protonation dramatically increases the electrophilicity of the nitrile carbon, making it susceptible to nucleophilic attack. The alcohol (in this case, ethanol) then attacks the activated nitrile carbon. A subsequent proton transfer yields the thermodynamically unstable imidate hydrochloride, or Pinner salt, which often precipitates from the reaction mixture.[10][11]

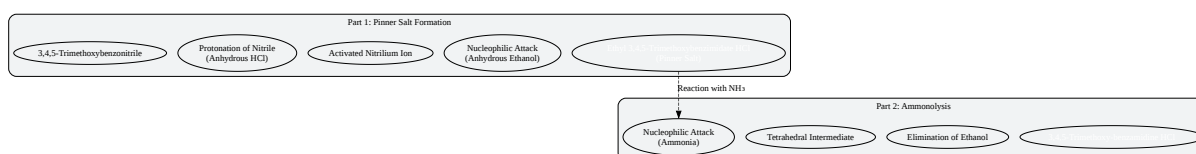
Causality Behind Experimental Choices:

- **Anhydrous Conditions:** The entire process must be conducted under strictly anhydrous conditions. Any moisture present will hydrolyze the highly reactive Pinner salt intermediate to form the corresponding ester (ethyl 3,4,5-trimethoxybenzoate), a significant side product.[9][12]
- **Low Temperature:** Pinner salts are thermally unstable.[3][5] Maintaining a low temperature (0-5 °C) during their formation and isolation minimizes decomposition and prevents rearrangement into N-alkyl amides and alkyl chlorides.[3][5]

- Acid Catalyst: Anhydrous HCl gas is the traditional and most effective catalyst. It acts as both the proton source to activate the nitrile and provides the chloride counter-ion for the salt.[13]

Part 2: Ammonolysis of the Pinner Salt to **3,4,5-Trimethoxy-benzamidine** Hydrochloride

The isolated Pinner salt is then treated with ammonia. Ammonia acts as a nucleophile, attacking the electrophilic carbon of the imidate.[14] This addition is followed by the elimination of the alcohol (ethanol) to form the final, more stable amidine hydrochloride salt.



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Detailed Experimental Protocol

This protocol is designed as a self-validating system, with checkpoints to ensure the reaction is proceeding as expected.

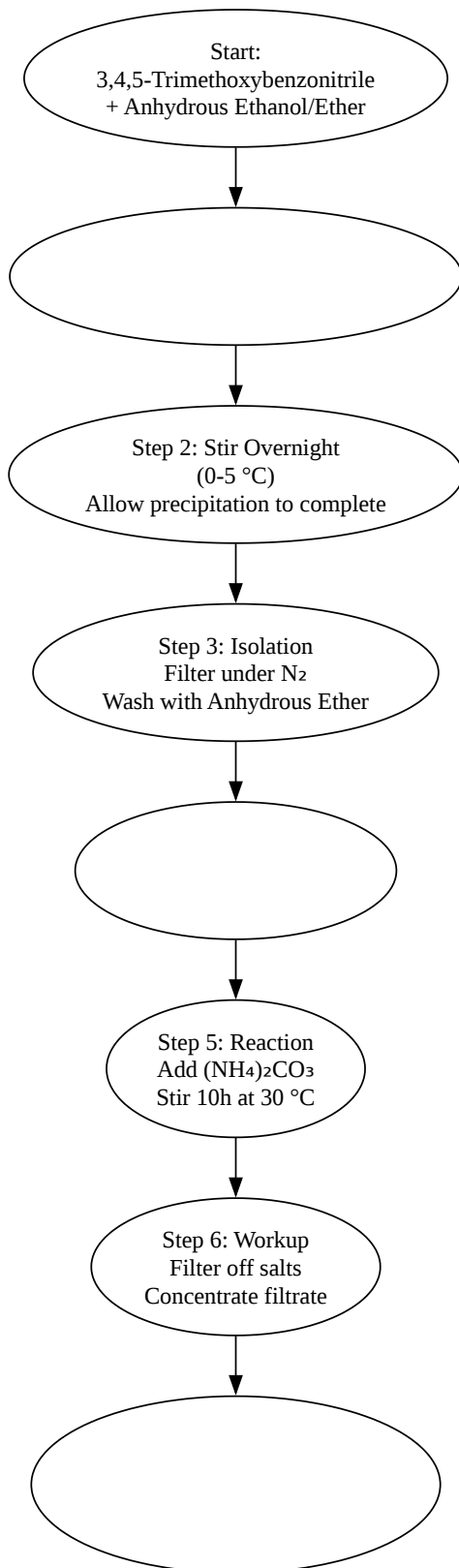
Materials and Reagents

Reagent	CAS Number	Molecular Wt.	Molarity/Purity	Amount	Moles
3,4,5-Trimethoxybenzonitrile	1885-35-4	193.20 g/mol	>98%	10.0 g	51.77 mmol
Anhydrous Ethanol	64-17-5	46.07 g/mol	200 proof	100 mL	-
Anhydrous Diethyl Ether	60-29-7	74.12 g/mol	>99%	250 mL	-
Hydrogen Chloride (gas)	7647-01-0	36.46 g/mol	Anhydrous	~2.5 g	~68.0 mmol
Ammonia (gas)	7664-41-7	17.03 g/mol	Anhydrous	To saturation	-
Ammonium Carbonate	506-87-6	96.09 g/mol	>99%	18.0 g	187.3 mmol

Equipment

- 500 mL three-neck round-bottom flask
- Gas inlet tube
- Drying tube (filled with CaCl_2)
- Magnetic stirrer and stir bar
- Ice/salt bath
- Buchner funnel and filter flask
- Inert atmosphere setup (Nitrogen or Argon)
- Standard glassware for workup and recrystallization

Experimental Workflow Diagram



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Step-by-Step Methodology

Part 1: Synthesis of Ethyl 3,4,5-Trimethoxybenzimidate Hydrochloride

- **Setup:** Assemble the 500 mL three-neck flask with a magnetic stir bar, a gas inlet tube extending below the solvent surface, and a drying tube outlet. Flame-dry all glassware under vacuum and allow it to cool under a stream of dry nitrogen or argon.
- **Reagent Addition:** To the flask, add 3,4,5-Trimethoxybenzonitrile (10.0 g, 51.77 mmol), 50 mL of anhydrous ethanol, and 150 mL of anhydrous diethyl ether.
- **Reaction Initiation:** Cool the stirred solution in an ice/salt bath to 0-5 °C. Once cooled, begin bubbling dry HCl gas through the solution at a moderate rate.
 - **Self-Validation Check:** A white precipitate of the Pinner salt should begin to form within 30-60 minutes. The reaction is exothermic; monitor the temperature and adjust the HCl flow to maintain it below 10 °C.
- **Reaction Completion:** Continue bubbling HCl for approximately 2 hours or until the solution is saturated and precipitation appears complete. Seal the flask and continue stirring the resulting thick white slurry in the cold bath overnight to ensure complete reaction.
- **Isolation of Pinner Salt:** Isolate the white solid by filtration through a Buchner funnel, preferably under a blanket of dry nitrogen to minimize exposure to atmospheric moisture. Wash the filter cake with two 50 mL portions of cold, anhydrous diethyl ether to remove any unreacted starting material. Dry the Pinner salt under a high vacuum. The yield should be nearly quantitative.

Part 2: Synthesis of **3,4,5-Trimethoxy-benzamidine** Hydrochloride

- **Setup:** Transfer the dried Pinner salt to a clean, dry round-bottom flask equipped with a magnetic stir bar and gas inlet.
- **Ammonolysis:** Add 50 mL of anhydrous ethanol to the flask. Cool the suspension in an ice bath and begin bubbling anhydrous ammonia gas through the mixture until the solution is saturated and the pH is ≥ 8 .^[8]

- Reaction: To the basified mixture, add ammonium carbonate (18.0 g, 187.3 mmol).[8]
Remove the ice bath, seal the flask, and warm the mixture to approximately 30 °C. Stir vigorously for 10 hours.
 - Self-Validation Check: The reaction progress can be monitored by TLC (Thin Layer Chromatography), observing the disappearance of the imidate intermediate.
- Workup: After the reaction is complete, cool the mixture and filter to remove the inorganic salts (ammonium chloride). Wash the salts with a small portion of ethanol.
- Purification: Combine the filtrate and washings and concentrate the solution under reduced pressure to yield the crude **3,4,5-Trimethoxy-benzamidine** hydrochloride. The product can be further purified by recrystallization from an ethanol/ethyl acetate mixture.[8]

Characterization

The identity and purity of the final product, **3,4,5-Trimethoxy-benzamidine** hydrochloride (CAS: 4156-59-6, Formula: $C_{10}H_{15}ClN_2O_3$, MW: 246.69), should be confirmed using standard analytical techniques.[15]

- 1H NMR: Expect signals corresponding to the aromatic protons, the methoxy protons, and the broad, exchangeable protons of the amidinium group.
- IR Spectroscopy: Look for characteristic stretches for N-H bonds (broad, $\sim 3100-3300\text{ cm}^{-1}$), the C=N bond of the amidinium ion ($\sim 1650-1680\text{ cm}^{-1}$), and C-O stretches of the methoxy groups.
- Mass Spectrometry: The mass spectrum should show a molecular ion peak corresponding to the free base ($m/z = 210.24$) under appropriate ionization conditions.
- Melting Point: Compare the observed melting point with literature values.

Troubleshooting and Safety

Issue	Probable Cause	Solution
Low or no yield of Pinner Salt	Incomplete drying of glassware/solvents; Insufficient HCl gas.	Ensure all equipment and reagents are scrupulously dry. Use a fresh cylinder of HCl gas and ensure a sufficient flow rate.
Product is an ester, not an amidine	Presence of water during Pinner salt formation or ammonolysis.	Repeat the reaction ensuring anhydrous conditions at every step. Filter the Pinner salt under an inert atmosphere.
Reaction stalls during ammonolysis	Insufficient ammonia or incomplete conversion of the Pinner salt.	Ensure the ethanolic solution is saturated with ammonia. Confirm the complete formation of the Pinner salt before proceeding.

Safety Precautions:

- This procedure must be performed in a well-ventilated fume hood.
- Anhydrous HCl and ammonia are corrosive and toxic gases. Handle them with extreme care using appropriate gas regulators and traps.
- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Diethyl ether is extremely flammable. Ensure there are no ignition sources nearby.

Conclusion

The Pinner reaction offers a time-tested and highly effective method for the synthesis of **3,4,5-Trimethoxy-benzamidine** hydrochloride from its corresponding nitrile. By carefully controlling reaction parameters, particularly temperature and the exclusion of moisture, researchers can achieve high yields of this valuable synthetic intermediate. The detailed protocol and

mechanistic insights provided herein serve as a robust guide for professionals in the chemical and pharmaceutical sciences.

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